

# The Solubility Profile of Pyrimethanil-d5 in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Pyrimethanil-d5*

Cat. No.: *B12059313*

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This technical guide provides a comprehensive overview of the solubility of Pyrimethanil, a broad-spectrum anilino-pyrimidine fungicide. While this guide focuses on Pyrimethanil, the solubility data presented is directly applicable to its deuterated analogue, **Pyrimethanil-d5**. The minor mass difference due to deuterium substitution has a negligible impact on solubility properties. **Pyrimethanil-d5** is commonly used as an internal standard in analytical methodologies for the quantification of Pyrimethanil residues in various matrices. A thorough understanding of its solubility in organic solvents is crucial for the preparation of stock solutions, calibration standards, and for designing effective extraction and purification protocols.

## Quantitative Solubility Data

The solubility of Pyrimethanil has been determined in a range of common organic solvents. The following table summarizes the available quantitative data, providing a valuable reference for laboratory work.

Organic Solvent	Temperature (°C)	Solubility (g/L)
Methylene Chloride	20	1000[1]
Ethyl Acetate	20	617[1]
Toluene	20	412[1]
Acetone	20	389[1]
Methanol	20	176[1]
n-Hexane	20	23.7[1]
n-Butanol	20	> n-Propanol
n-Propanol	20	> Isobutanol
Isobutanol	20	> Ethanol
Ethanol	20	> Methanol
Isopropanol	20	> Cyclohexane
Cyclohexane	20	Not specified
Dimethyl Sulfoxide (DMSO)	Not specified	130 mg/mL

Note: For the butanol, propanol, isobutanol, ethanol, isopropanol, and cyclohexane series, the exact values were not specified in the available literature, but their relative solubility order was provided.[2]

## Experimental Protocol: Determination of Solubility by the Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid solvent. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solute.

Materials and Apparatus:

- **Pyrimethanil-d5** (or Pyrimethanil) analytical standard

- Selected organic solvent (HPLC grade or equivalent)
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Thermostatic shaker or water bath
- Volumetric flasks
- Pipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- Pre-weighed evaporation dishes (e.g., glass or aluminum)
- Drying oven
- Desiccator

#### Procedure:

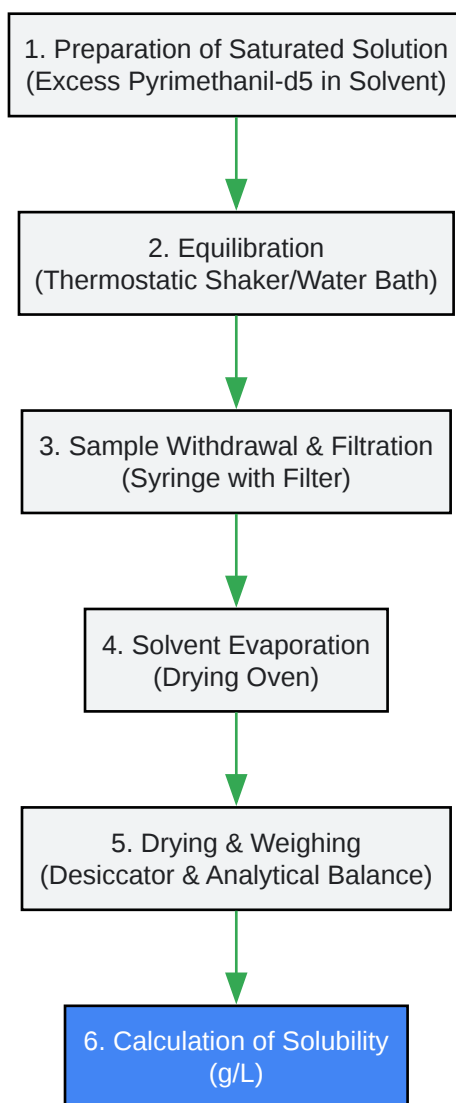
- Preparation of a Saturated Solution:
  - Add an excess amount of **Pyrimethanil-d5** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of undissolved solid is essential to ensure saturation.
  - Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 20°C).
  - Agitate the mixture for a sufficient period to allow it to reach equilibrium. This may take several hours to days, depending on the solvent and the solute. A common practice is to agitate for 24-48 hours.
- Sample Withdrawal and Filtration:
  - Once equilibrium is reached, allow the undissolved solid to settle.

- Carefully withdraw a precise volume of the supernatant (the clear, saturated solution) using a pipette. To avoid drawing up solid particles, it is advisable to use a syringe fitted with a solvent-compatible filter.
- Solvent Evaporation:
  - Transfer the filtered, saturated solution to a pre-weighed evaporation dish.
  - Place the dish in a drying oven at a temperature sufficient to evaporate the solvent without causing decomposition of the **Pyrimethanil-d5**. The temperature should be well below the melting point of Pyrimethanil. Gentle heating under a stream of inert gas (e.g., nitrogen) can accelerate this process.
- Drying and Weighing:
  - Once the solvent has completely evaporated, transfer the evaporation dish to a desiccator to cool to room temperature. This prevents the absorption of atmospheric moisture.
  - Weigh the evaporation dish containing the dried **Pyrimethanil-d5** on an analytical balance.
  - Repeat the drying and weighing steps until a constant weight is achieved, indicating that all the solvent has been removed.
- Calculation of Solubility:
  - The solubility is calculated using the following formula:

$$\text{Solubility (g/L)} = (\text{Mass of dried solute (g)} / \text{Volume of solution withdrawn (L)})$$

## Workflow for Gravimetric Solubility Determination

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **Pyrimethanil-d5**.



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Caption: Gravimetric method workflow for solubility determination.

In conclusion, the solubility data and the experimental protocol provided in this guide offer valuable resources for researchers and scientists working with Pyrimethanil and its deuterated analogue. Adherence to a standardized protocol, such as the gravimetric method outlined, is essential for obtaining accurate and reproducible solubility data, which is fundamental for a wide range of applications in analytical chemistry and drug development.

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## References

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